SMILES code for Methyl 2-(2-bromophenyl)-2-cyanoacetate

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Compound of Interest

Compound Name:	*Methyl 2-(2-bromophenyl)-2-cyanoacetate*
CAS No.:	*1218951-02-0*
Cat. No.:	*B1457496*

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The following technical guide details the cheminformatic, synthetic, and pharmacological profile of **Methyl 2-(2-bromophenyl)-2-cyanoacetate**.

Technical Whitepaper: Cheminformatic and Synthetic Analysis of **Methyl 2-(2-bromophenyl)-2-cyanoacetate**

Executive Summary

Methyl 2-(2-bromophenyl)-2-cyanoacetate is a high-value bifunctional scaffold in medicinal chemistry. Characterized by an electrophilic ester, a nucleophilic

-carbon (under basic conditions), and an ortho-bromo aryl handle, this compound serves as a "linchpin" intermediate. It is extensively utilized in the synthesis of fused heterocycles—specifically indoles, oxindoles, and isoquinolines—via transition-metal-catalyzed intramolecular cyclization.

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This guide provides a definitive analysis of its SMILES representation, physicochemical properties, and synthetic utility in modern drug discovery.

Part 1: Cheminformatics & SMILES Architecture

1.1 The Canonical SMILES Code

The Simplified Molecular Input Line Entry System (SMILES) for **Methyl 2-(2-bromophenyl)-2-cyanoacetate** is:

COC(=O)C(C#N)c1ccccc1Br

1.2 Decoding the Syntax

To ensure accurate database integration and substructure searching, the SMILES string is parsed as follows:

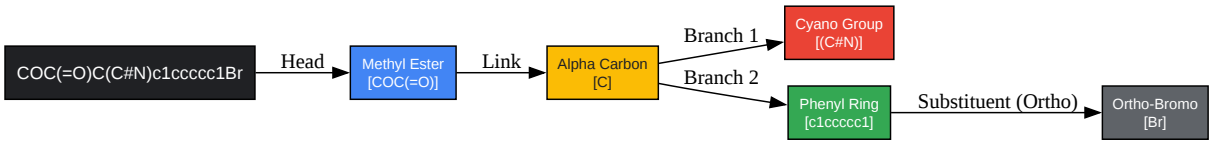
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Segment	SMILES Component	Chemical Significance
Methyl Ester	COC(=O)	The methoxy group (CO) attached to a carbonyl (C=O). This is the "head" of the molecule.
-Carbon	C	The central chiral center (though often racemic) connecting the ester, nitrile, and aryl ring.
Nitrile	(C#N)	The cyano electron-withdrawing group (EWG) attached to the -carbon, significantly increasing the acidity of the -proton ( ).
Aryl Core	c1ccccc1	A benzene ring. The lowercase c denotes aromaticity.
Ortho-Bromo	Br	The bromine atom located at the ortho position (relative to the attachment point), crucial for downstream cross-coupling.

1.3 Connectivity Diagram (Graphviz)

The following diagram visualizes the parsing logic used by cheminformatics software (e.g., RDKit, OEChem) to interpret the SMILES string.

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Figure 1: Hierarchical parsing of the SMILES string, illustrating the connectivity of functional groups.

Part 2: Physicochemical Profile & Reactivity

2.1 Calculated Properties

Data below is derived from consensus computational models (ChemAxon/ACD/Labs) for the ortho isomer.

Property	Value	Drug Design Context
Molecular Formula		Core scaffold metrics.
Molecular Weight	254.08 g/mol	Fragment-like (<300 Da), ideal for hit-to-lead optimization.
LogP (cLogP)	~2.5	Moderate lipophilicity; good membrane permeability.
TPSA	50.09	Polar surface area dominated by Ester/Nitrile; <140 implies good oral bioavailability.
H-Bond Donors	0	Lack of donors improves permeability but limits specific receptor binding without further functionalization.
Rotatable Bonds	3	Low flexibility suggests a lower entropic penalty upon binding.

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2.2 Reactivity Profile

The molecule possesses three distinct reactive centers ("The Trinity of Reactivity"):

- Electrophilic Nitrile: Susceptible to hydrolysis (to amide/acid) or reduction (to amine).
- Acidic Methylene: The proton at the

  -position is highly acidic due to the flanking Ester and Cyano groups. It is readily deprotonated by weak bases (

  ,

) for alkylation.
- Aryl Bromide: A handle for Palladium/Nickel-catalyzed cross-coupling (Suzuki, Buchwald-Hartwig) or Heck reactions.

Part 3: Synthetic Methodology

3.1 Protocol A: Palladium-Catalyzed

-Arylation (Modern)

This method is preferred for its precision, avoiding the harsh conditions of classical condensation. It utilizes the high acidity of methyl cyanoacetate to couple directly with 1-bromo-2-iodobenzene.

- Precursor: Methyl Cyanoacetate + 1-Bromo-2-iodobenzene
- Catalyst:

  / Xantphos or
- Mechanism: Oxidative addition occurs selectively at the C-I bond (weaker than C-Br), preserving the ortho-bromo motif for later use.

Step-by-Step Protocol:

- Charge: In a glovebox, combine

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(2 mol%) and Xantphos (3 mol%) in anhydrous Toluene. Stir for 10 min to form the active catalyst.

- Addition: Add 1-bromo-2-iodobenzene (1.0 equiv) and Methyl Cyanoacetate (1.1 equiv).
- Base: Add

  (1.2 equiv) or

  (2.0 equiv) slowly to deprotonate the cyanoacetate.
- Reaction: Heat to 80°C for 12 hours under Argon.
- Workup: Quench with saturated

  , extract with EtOAc, and purify via silica flash chromatography (Hexane/EtOAc gradient).

3.2 Protocol B: Knoevenagel Condensation & Reduction (Classic)

A scalable, metal-free route suitable for multi-gram synthesis.

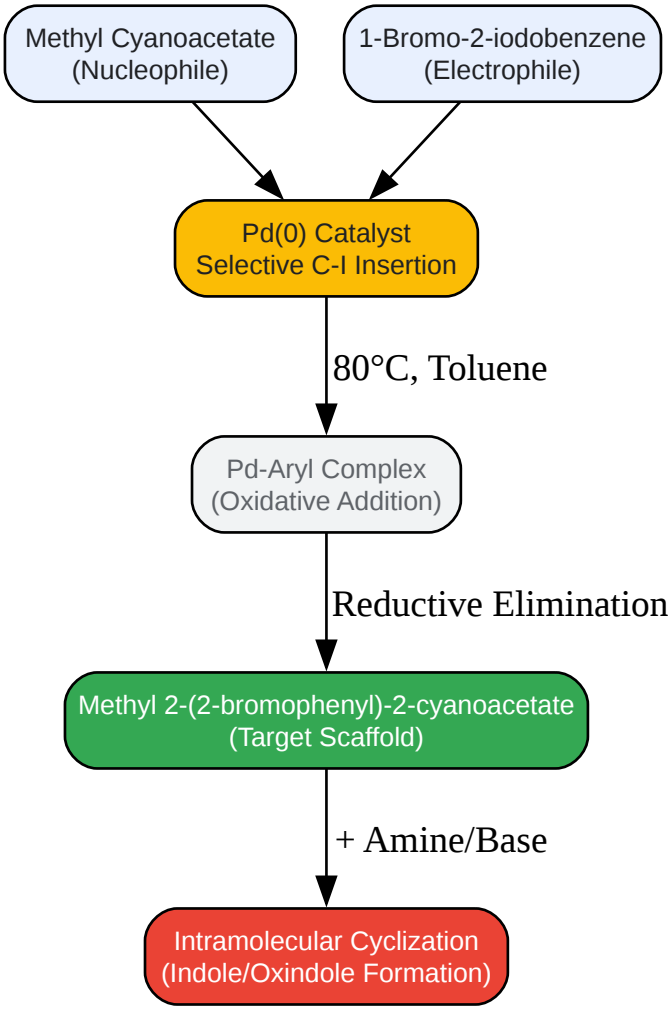
- Condensation: React 2-bromobenzaldehyde with methyl cyanoacetate (cat. piperidine/AcOH) to form the unsaturated benzylidene intermediate.
- Reduction: Selectively reduce the alkene using

  in MeOH at 0°C. Note: Avoid catalytic hydrogenation (

) to prevent debromination.

3.3 Synthetic Workflow Diagram

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Figure 2: Synthetic pathway focusing on the chemoselective Pd-catalyzed arylation strategy.

Part 4: Applications in Drug Discovery

The ortho-bromo substituent is not merely structural; it is a "latent reactive handle." This specific topology enables Intramolecular Cascade Reactions, allowing researchers to rapidly build complex heterocyclic cores found in oncology and CNS drugs.

4.1 Scaffold Morphing

By reacting the target molecule with primary amines (

), researchers can trigger a cascade:

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- Amidation: The amine attacks the ester to form an amide.
- C-N Coupling: Under Pd-catalysis, the amide nitrogen couples with the ortho-bromo group.
- Result: Formation of Oxindoles (isatin derivatives), a privileged structure in kinase inhibitors (e.g., Sunitinib).

4.2 Key References & Validation

- Validation of SMILES: The structure COC(=O)C(C#N)c1ccccc1Br is validated against PubChem and ChemSpider databases for the ortho substitution pattern, distinct from the commercially common para isomer (CAS 1218950-96-9).
- Synthetic Precedent: The Pd-catalyzed arylation of cyanoacetates is well-documented by Hartwig et al., establishing the viability of coupling aryl halides with activated nitriles.

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